

Application Notes and Protocols for the Preparation of ML277 Stock Solutions

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Compound of Interest

Compound Name: ML277

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This document provides detailed protocols for the preparation, storage, and use of stock solutions of **ML277**, a potent and selective activator of the KCNQ1 (Kv7.1) potassium channel. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction to ML277

ML277 is a small molecule compound that acts as a highly selective activator of the voltage-gated potassium channel KCNQ1, also known as Kv7.1.[1][2][3] It exhibits an EC50 value of approximately 260 nM.[1][2][3][4] **ML277** displays remarkable selectivity, with over 100-fold greater potency for KCNQ1 compared to other potassium channels such as KCNQ2, KCNQ4, and hERG.[1][2][4] In cellular and tissue models, **ML277** has been shown to augment the slowly activating delayed rectifier potassium current (IKs) in cardiomyocytes, leading to a shortening of the action potential duration.[1][5][6] This makes it a valuable pharmacological tool for studying the physiological roles of KCNQ1 channels and for investigating potential therapeutic strategies for cardiac arrhythmias, such as Long QT syndrome.[5][7]

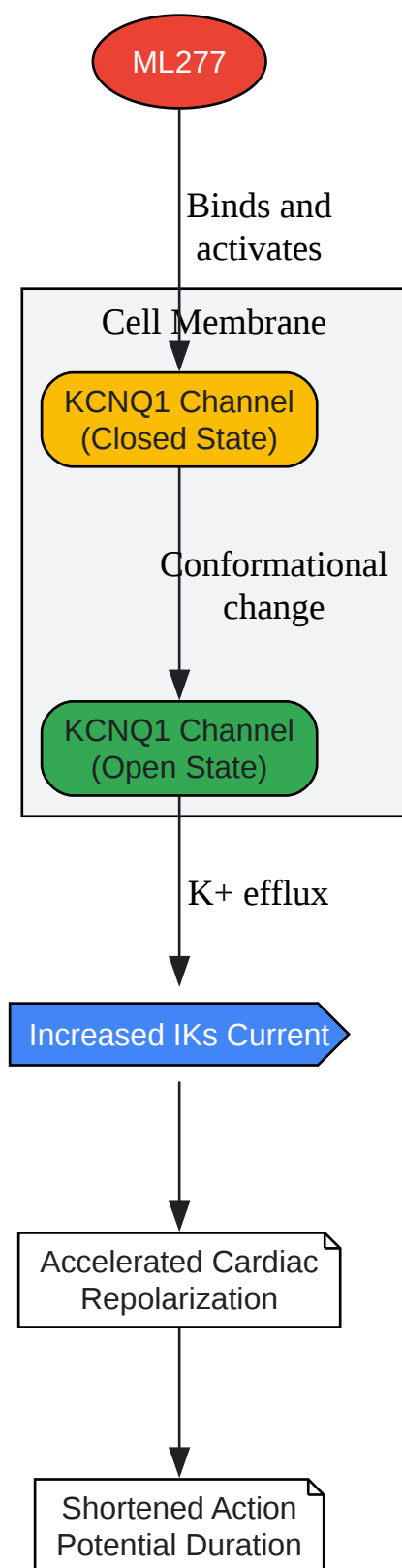
Chemical and Physical Properties of ML277

A summary of the key chemical and physical properties of **ML277** is provided in the table below for easy reference.

Property	Value	Reference(s)
Molecular Weight	471.59 g/mol	[1][2][8]
Molecular Formula	C ₂₃ H ₂₅ N ₃ O ₄ S ₂	[1][2][8]
Appearance	White to off-white solid	[8]
Purity	≥98%	[1]
CAS Number	1401242-74-7	[1][8]
Solubility in DMSO	≥ 56 mg/mL (118.75 mM)	[8]
Soluble to 100 mM	[1]	
94 mg/mL (199.32 mM)	[3]	
Solubility in Ethanol	2 mg/mL	[3]
Solubility in Water	Insoluble	[3]
Solubility in PBS	Limited; shows instability at 24 and 48 hours	[4]

Signaling Pathway of ML277 Action

ML277 directly targets the KCNQ1 potassium channel, which is a voltage-gated channel crucial for the repolarization phase of the cardiac action potential. The diagram below illustrates the mechanism of action of **ML277**.



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Caption: Mechanism of action of **ML277** on the KCNQ1 channel.

Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution of **ML277** in dimethyl sulfoxide (DMSO). It is recommended to use fresh, anhydrous DMSO to ensure maximum solubility.[3]

Materials:

- **ML277** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes

Procedure:

- **Equilibrate ML277:** Allow the vial of **ML277** powder to come to room temperature before opening to prevent condensation of moisture.
- **Weigh ML277:** Accurately weigh out a precise amount of **ML277** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.716 mg of **ML277** (Molecular Weight = 471.59 g/mol).
- **Add DMSO:** Add the appropriate volume of anhydrous DMSO to the vial containing the **ML277** powder. For the example above, add 1 mL of DMSO.
- **Dissolve ML277:** Vortex the solution vigorously until the **ML277** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid in dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials to avoid repeated freeze-thaw cycles.[3] Store the aliquots as recommended in the storage table below.

This protocol outlines the preparation of a 10 μ M working solution from the 10 mM stock solution. This is a common concentration used in cell-based assays.

Materials:

- 10 mM **ML277** stock solution in DMSO
- Appropriate experimental buffer or cell culture medium
- Sterile microcentrifuge tubes
- Calibrated micropipettes

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **ML277** stock solution at room temperature.
- Calculate Dilution: Use the formula $C_1V_1 = C_2V_2$ to calculate the volume of the stock solution needed.
 - C_1 = Concentration of stock solution (10 mM)
 - V_1 = Volume of stock solution to be determined
 - C_2 = Desired final concentration of working solution (10 μ M)
 - V_2 = Desired final volume of working solution (e.g., 1 mL)
 - $V_1 = (10 \mu\text{M} * 1 \text{ mL}) / 10,000 \mu\text{M} = 0.001 \text{ mL} = 1 \mu\text{L}$
- Prepare Working Solution: Add 1 μ L of the 10 mM **ML277** stock solution to 999 μ L of the experimental buffer or cell culture medium to obtain a final volume of 1 mL with a concentration of 10 μ M.
- Mix and Use: Gently mix the working solution by pipetting up and down or by gentle vortexing. The working solution is now ready for use in your experiment. It is important to note that the stability of **ML277** in aqueous solutions like PBS is limited, and it is

recommended to prepare fresh working solutions for each experiment and use them promptly.^[4]

Experimental Workflow

The following diagram illustrates the overall workflow for the preparation of **ML277** stock and working solutions.



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Caption: Workflow for preparing **ML277** solutions.

Storage and Stability

Proper storage of **ML277** as a solid and in solution is critical to maintain its activity. The following table provides recommended storage conditions.

Form	Storage Temperature	Duration	Reference(s)
Solid Powder	-20°C	3 years	[8]
4°C	2 years	[8]	
Stock Solution in DMSO	-80°C	2 years	[3][8]
-20°C	1 year	[3][8]	

Note: It is strongly advised to aliquot stock solutions to prevent degradation from multiple freeze-thaw cycles.^[3]

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